

Storage and handling requirements for 2-(4-Chlorophenyl)ethylamine

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Compound of Interest

Compound Name: [2-(4-Chlorophenyl)ethyl](3-methylbutan-2-yl)amine

CAS No.: 1036589-80-6

Cat. No.: B1461440

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Executive Summary

2-(4-Chlorophenyl)ethylamine (CAS 156-41-2), also known as 4-chlorophenethylamine, is a critical primary amine building block in medicinal chemistry. It serves as a scaffold for dopamine receptor ligands, isoalloxazine derivatives for Alzheimer's therapy, and various psychotropic agents. Despite its structural simplicity, this compound exhibits significant sensitivity to atmospheric carbon dioxide and moisture. Improper storage leads to the formation of insoluble carbamate salts, compromising stoichiometric accuracy in sensitive catalytic cross-couplings. This guide outlines a rigorous protocol for the inert storage and handling of 2-(4-Chlorophenyl)ethylamine to ensure high-fidelity experimental results in drug discovery workflows.

Physicochemical Profile & Safety Assessment

2.1 Chemical Identity & Properties

Property	Specification
CAS Number	156-41-2
Molecular Formula	C ₈ H ₁₀ ClN
Molecular Weight	155.62 g/mol
Appearance	Colorless to pale yellow liquid
Density	1.112 g/mL at 25 °C
Boiling Point	240–245 °C (atm); 60–65 °C (0.1 mmHg)
pKa	~9.5 (Conjugate acid)

| Solubility | Soluble in DCM, MeOH, DMSO; Slightly soluble in water [\[1\]](#)

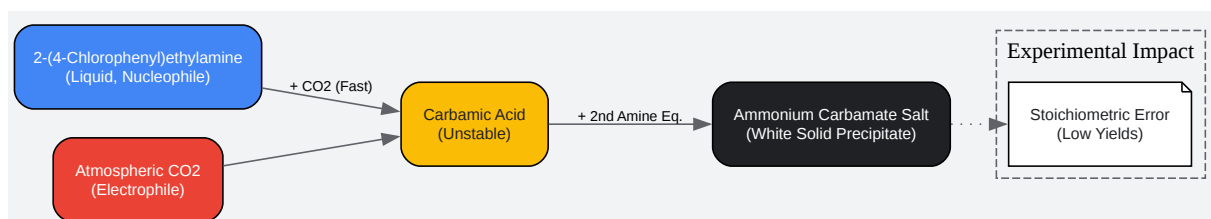
2.2 Hazard Classification (GHS) Note: While some vendors classify this as an Irritant (Category 2), primary amines of this weight often exhibit corrosive properties upon prolonged contact. This protocol mandates handling standards for Corrosive substances to ensure maximum safety.

- Skin Corrosion/Irritation: Category 1B (Treat as Corrosive)
- Serious Eye Damage: Category 1
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation)
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life)

Critical Storage Protocol: The Inert Atmosphere Imperative

3.1 The Degradation Mechanism: "The Carbonate Trap" The primary failure mode for 2-(4-Chlorophenyl)ethylamine storage is aerial oxidation and carbamate formation. Primary amines are nucleophilic; they react rapidly with atmospheric CO₂ to form carbamic acid, which immediately reacts with another equivalent of amine to form a stable, solid ammonium carbamate salt.

- Observation: Clear liquid turns cloudy or develops a white crust around the cap.
- Consequence: The effective molarity of the liquid decreases, leading to under-loading of reagents in synthesis and failed stoichiometry.



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Figure 1: Mechanism of amine degradation upon exposure to air. The formation of the carbamate salt is the primary cause of purity loss.

3.2 Storage Specifications

- Atmosphere: Strictly Inert (Argon or Nitrogen). Argon is preferred due to its higher density, forming a "blanket" over the liquid surface.
- Temperature: 2°C to 8°C. Refrigeration slows the kinetics of oxidation and side-reactions.
- Container: Amber glass vials with Teflon-lined (PTFE) septa caps. Avoid standard polyethylene caps which are permeable to CO₂ over time.
- Secondary Containment: Store the vial inside a desiccator or a sealed jar containing desiccant (e.g., Drierite) and an oxygen scavenger sachet.

Handling & Transfer Protocol

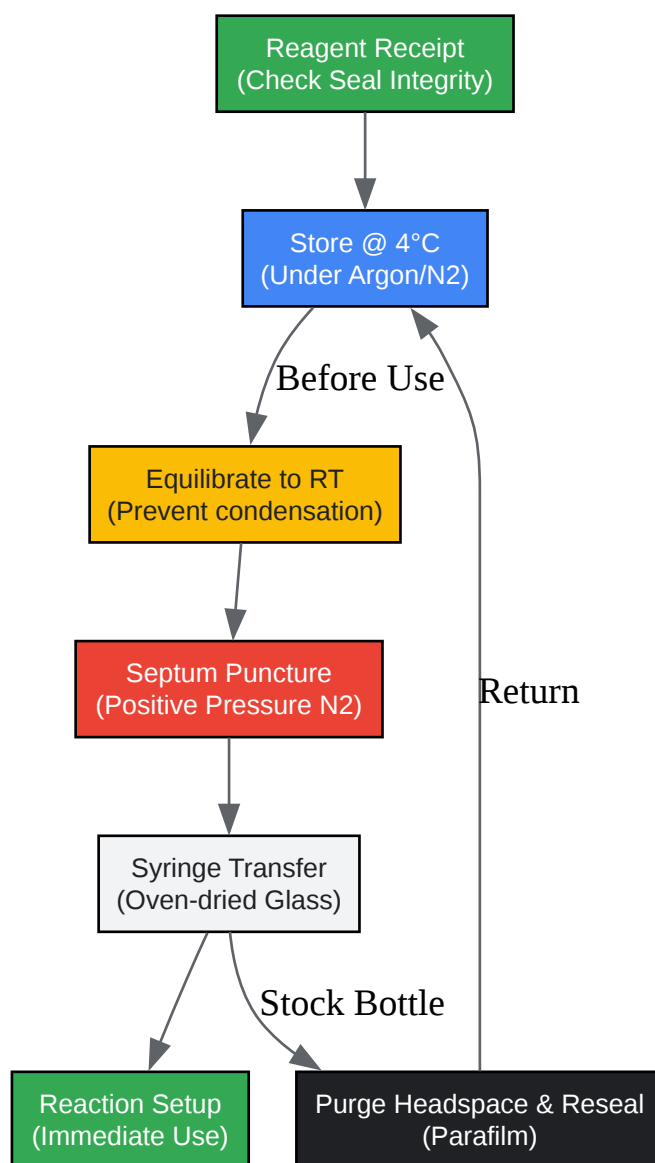
Objective: Transfer the liquid reagent from the stock bottle to the reaction vessel without breaking the inert atmosphere chain.

4.1 Required Equipment

- Schlenk line or Nitrogen balloon setup.
- Oven-dried glass syringe with a long stainless steel needle (deflected tip preferred).
- Septum-sealed reaction vessel (purged).

4.2 Step-by-Step Syringe Transfer Technique

- Purge: Ensure the stock bottle of 2-(4-Chlorophenyl)ethylamine is sealed with a septum and under positive inert gas pressure.
- Prepare Syringe: Flush the syringe 3 times with dry Nitrogen/Argon.
- Penetrate: Insert the needle through the stock bottle septum.
- Pressure Equalization: If not using a Schlenk line, inject a volume of inert gas equal to the volume of liquid you intend to withdraw to prevent creating a vacuum.
- Withdraw: Tilt the bottle and withdraw the required volume. Tip: Draw slightly more than needed, then push back the excess to remove bubbles.
- Transfer: Immediately transfer the needle to the pre-purged reaction vessel septum and inject.
- Seal: Parafilm the stock bottle cap immediately after use.



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Figure 2: Lifecycle workflow for maintaining reagent integrity from receipt to reaction.

Emergency & Disposal Procedures

5.1 Spill Management

- Small Spills (<10 mL): Absorb with vermiculite or dry sand. Do not use sawdust (combustible). Neutralize the area with a dilute weak acid (e.g., 5% acetic acid) to convert the amine to a non-volatile salt, then clean with soap and water.

- Large Spills: Evacuate the area. Personnel must wear full-face respirators with amine-specific cartridges (Type K).

5.2 Exposure Response

- Skin Contact: Immediate wash with polyethylene glycol 400 (if available) or copious water for 15 minutes. Amines adhere strongly to skin; water alone may not suffice immediately.
- Eye Contact: Rinse for 15 minutes, lifting eyelids. Do not neutralize with acid; this causes exothermic damage.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 67430, 2-(4-Chlorophenyl)ethylamine. Retrieved from [\[Link\]](#)
- Salvatore, R. N., et al. (2001). "Efficient Carbamate Synthesis via a Three-Component Coupling of Amines, CO₂, and Alkyl Halides." *Journal of Organic Chemistry*, 66(3), 1035–1037.^[2] (Cited for mechanism of amine-CO₂ interaction).

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Sources

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- 2. Carbamate synthesis by amination (carboxylation) or rearrangement [[organic-chemistry.org](https://organicchemistry.org)]
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